

Fosravuconazole: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Fosravuconazole

Cat. No.: B1673580

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Fosravuconazole**, a triazole antifungal agent. It covers its core chemical properties, mechanism of action, and detailed experimental protocols from recent studies, presented for a scientific audience engaged in drug discovery and development.

Core Chemical Properties

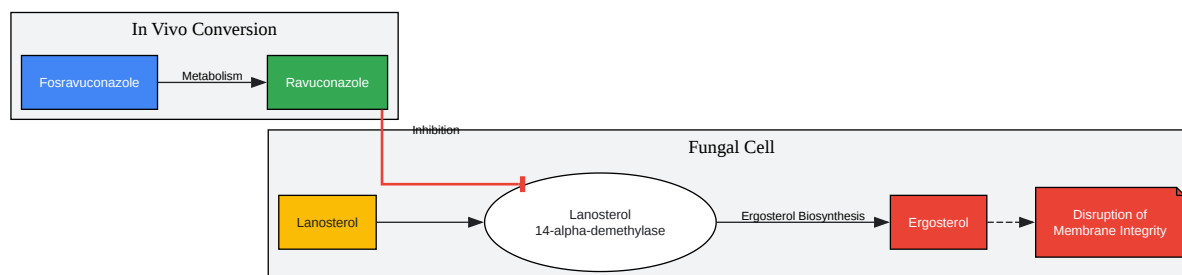
Fosravuconazole (CAS Number: 351227-64-0) is a water-soluble phosphonooxymethyl ether prodrug of Ravuconazole.^{[1][2]} This structural modification enhances its solubility and bioavailability.^{[1][3][4]} Upon administration, it is converted in the body to its active form, Ravuconazole.^{[3][5][6]}

Property	Value	Source
CAS Number	351227-64-0	[1][2][3]
Molecular Formula	C ₂₃ H ₂₀ F ₂ N ₅ O ₅ PS	[2][3][6]
Molecular Weight	547.47 g/mol	[2][6]
Melting Point	90.27 °C	[3]
Boiling Point	480 °C	[3]
Appearance	Solid powder	[2]
Solubility	Highly soluble in water; Soluble in DMSO	[1][2]
Synonyms	BEF-1224, BMS-379224, E-1224	[1][2]

Mechanism of Action

Fosravuconazole exerts its antifungal effect through its active metabolite, Ravuconazole. As a member of the azole class, Ravuconazole targets the fungal cytochrome P450 enzyme, lanosterol 14- α -demethylase.[3][5][7] This enzyme is a critical component of the ergosterol biosynthesis pathway.

By inhibiting lanosterol 14- α -demethylase, Ravuconazole disrupts the conversion of lanosterol to ergosterol, an essential component of the fungal cell membrane that is analogous to cholesterol in mammalian cells.[5][7] This inhibition leads to a depletion of ergosterol and an accumulation of toxic 14- α -methylated sterols.[5][7] The consequence is a disruption of membrane integrity and function, ultimately leading to the inhibition of fungal growth and cell death.[3][7] **Fosravuconazole** has demonstrated a high degree of selectivity for fungal cytochrome P450 enzymes over their human counterparts, which minimizes potential adverse effects.[5]



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Mechanism of Action of **Fosravuconazole**.

Experimental Protocols

In Vitro Antifungal Susceptibility Testing

- Objective: To determine the minimum inhibitory concentration (MIC) of Ravuconazole (the active metabolite of **Fosravuconazole**) against various fungal pathogens.
- Methodology:
 - Fungal Strains: Cultures of clinically relevant fungi, such as *Candida* spp., *Aspergillus* spp., and *Trichophyton* spp., are used.[\[1\]](#)
 - Culture Conditions: Fungi are grown on appropriate agar plates (e.g., Sabouraud Dextrose Agar) to obtain viable colonies.
 - Inoculum Preparation: A standardized inoculum is prepared by suspending fungal colonies in sterile saline or broth, adjusted to a specific turbidity (e.g., 0.5 McFarland standard).
 - Microdilution Assay: The assay is performed in 96-well microtiter plates. A serial two-fold dilution of Ravuconazole is prepared in a suitable broth medium (e.g., RPMI-1640).

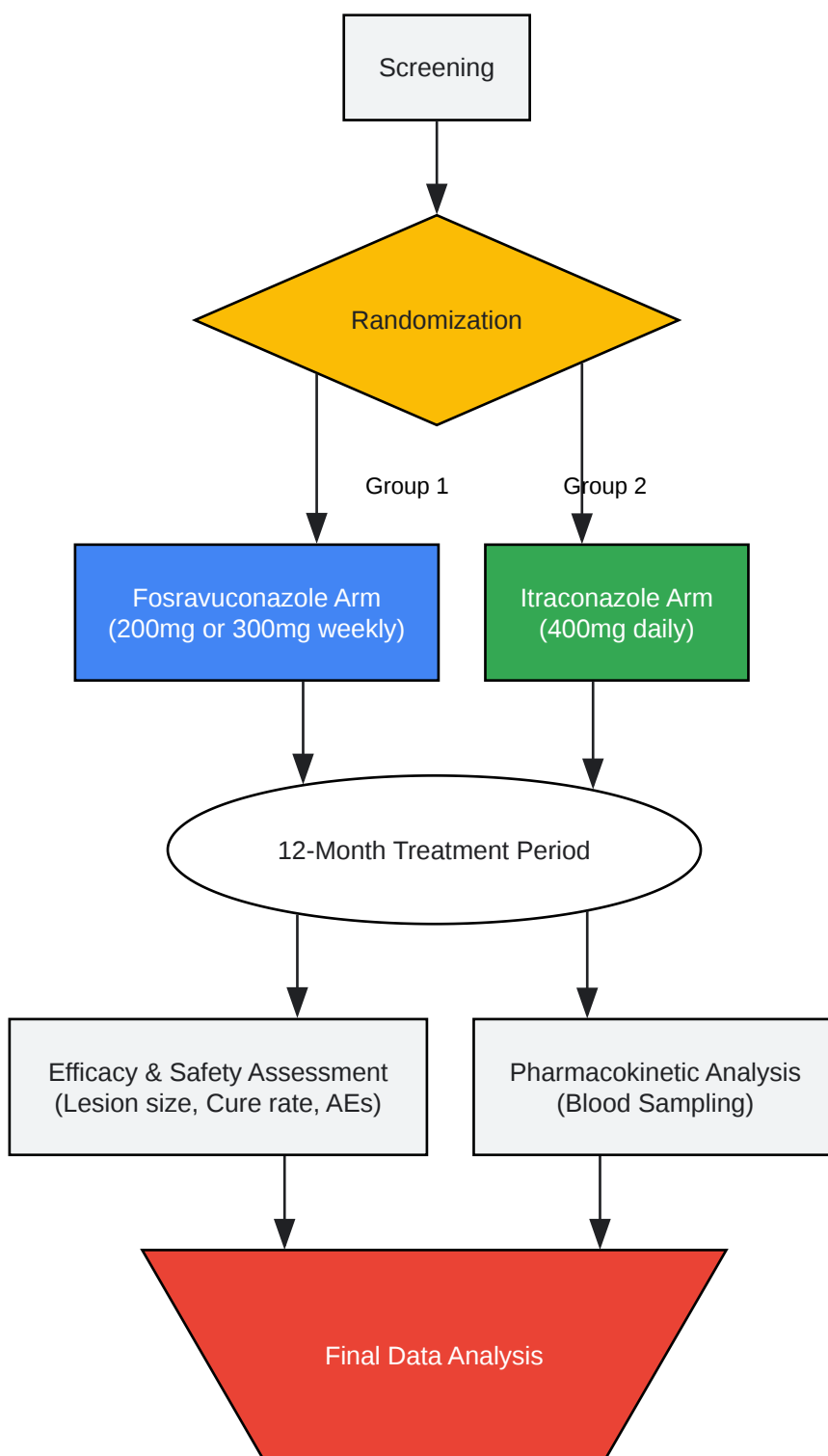
- Inoculation: Each well is inoculated with the standardized fungal suspension.
- Incubation: Plates are incubated at an appropriate temperature (e.g., 35°C) for a specified period (e.g., 24-48 hours).
- MIC Determination: The MIC is defined as the lowest concentration of the drug that visibly inhibits fungal growth. For some fungi, a spectrophotometric reading may be used for a more quantitative assessment. A study on *Madurella mycetomatis* identified a 90% minimum inhibitory concentration (MIC₉₀) of 0.016 µg/mL for Ravuconazole.[8]

In Vivo Efficacy in a Murine Model of Systemic Infection

- Objective: To evaluate the in vivo efficacy of **Fosravuconazole** in a mouse model of disseminated fungal infection.
- Methodology:
 - Animal Model: Swiss female mice are commonly used.[1]
 - Infection: Mice are infected intravenously with a lethal dose of a fungal pathogen, such as *Candida albicans*.[9]
 - Treatment Groups: Animals are randomized into several groups: a vehicle control group and multiple **Fosravuconazole** treatment groups receiving different doses.
 - Drug Administration: **Fosravuconazole** is administered, often orally, once daily for a specified duration (e.g., 7-14 days), starting shortly after infection.[9]
 - Efficacy Endpoints: The primary endpoint is typically survival over a defined period (e.g., 21-30 days). Secondary endpoints can include fungal burden in target organs (e.g., kidneys, brain), determined by colony-forming unit (CFU) counts from homogenized tissues.
 - Data Analysis: Survival curves are analyzed using the log-rank test, and fungal burden data are compared using appropriate statistical tests (e.g., Mann-Whitney U test).

Clinical Trial Protocol for Eumycetoma Treatment

- Objective: To assess the efficacy, safety, and pharmacokinetics of **Fosravuconazole** compared to the standard of care (Itraconazole) for the treatment of eumycetoma.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Study Design: A randomized, double-blind, comparative clinical trial.[\[10\]](#)
- Participant Population: Patients with confirmed eumycetoma caused by *Madurella mycetomatis*.[\[11\]](#)
- Methodology:
 - Randomization: Patients are randomized to receive either **Fosravuconazole** or Itraconazole.
 - Dosing Regimen:
 - **Fosravuconazole** Group: Patients receive three daily loading doses followed by weekly administration of either 200 mg or 300 mg for 12 months.[\[8\]](#)[\[11\]](#)[\[12\]](#)
 - Itraconazole Group: Patients receive 400 mg daily (administered as 200 mg twice daily) for 12 months.[\[8\]](#)[\[11\]](#)[\[12\]](#)
 - Efficacy Assessment: The primary endpoint is the reduction in lesion size and the rate of complete cure after 12 months of treatment.[\[11\]](#)[\[12\]](#)
 - Pharmacokinetic Analysis: Blood samples are collected at various time points to determine the plasma concentrations of Ravuconazole, Itraconazole, and its active metabolite, hydroxyitraconazole. Nonlinear mixed-effects modeling is used to develop population pharmacokinetic models.[\[8\]](#)[\[11\]](#)[\[12\]](#)
 - Safety Monitoring: Adverse events are monitored and recorded throughout the study.



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Workflow of the Eumycetoma Clinical Trial.

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